

Chemical formula and molecular weight of barium thiocyanate.

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Compound of Interest

Compound Name: Barium thiocyanate

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Barium Thiocyanate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **barium thiocyanate**, covering its chemical and physical properties, synthesis, applications, and safety protocols. The information is curated for professionals in research and development who may utilize this compound in synthetic chemistry and other laboratory applications.

Chemical Identity and Properties

Barium thiocyanate, with the chemical formula $\text{Ba}(\text{SCN})_2$, is an inorganic salt that exists as a white, crystalline solid. It is known to be hygroscopic and typically crystallizes from water as a trihydrate ($\text{Ba}(\text{SCN})_2 \cdot 3\text{H}_2\text{O}$).^{[1][2]}

Molecular and Physical Data

The fundamental properties of anhydrous **barium thiocyanate** are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₂ BaN ₂ S ₂	[3]
Line Formula	Ba(SCN) ₂	[1]
Molecular Weight	253.49 g/mol	[1][4][5]
Appearance	White, needle-shaped crystals	[6]
Density	2.2 g/cm ³	[4][7]
Water Solubility	62.63 g/100 mL at 25°C	[1]
Boiling Point	146°C at 760 mmHg	[4][5]
Flash Point	42.1°C	[4][5]

Solubility and Stability

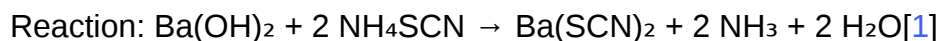
Barium thiocyanate is highly soluble in water and also shows good solubility in alcohols such as methanol and ethanol, as well as in acetone.[1][4][8][9] The anhydrous salt is very hygroscopic, readily absorbing moisture from the air to form the trihydrate.[1][8] The compound is stable under recommended storage conditions but is sensitive to light.[2][10] Contact with acids should be avoided as it can liberate highly toxic hydrogen cyanide gas.[2][10]

Synthesis of Barium Thiocyanate

The preparation of **barium thiocyanate** can be achieved through various methods. A well-established and reliable protocol involves the reaction of barium hydroxide with ammonium thiocyanate.[1][8][11] This procedure allows for the synthesis of significant quantities of the compound.

Experimental Protocol: Synthesis from Barium Hydroxide and Ammonium Thiocyanate

This protocol is adapted from the procedure described by Herstein in Inorganic Syntheses.[8][11]



Materials:

- Ammonium thiocyanate (NH_4SCN)
- Barium hydroxide octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- 6 N Sulfuric acid (H_2SO_4)
- Carbon dioxide (CO_2) source
- Activated charcoal
- 500-mL round-bottomed flask
- Heating mantle or steam bath
- Filtration apparatus (sintered-glass Buchner funnel or equivalent)

Procedure:

- **Reaction Initiation:** In a 500-mL round-bottomed flask, combine 76 g (1 mole) of ammonium thiocyanate and 158 g (0.5 mole) of barium hydroxide octahydrate. Shake the flask until the solid mixture liquefies due to the high negative heat of reaction.[\[8\]](#)
- **Ammonia Removal:** Boil the resulting solution to drive off the evolved ammonia gas. Periodically replace any water that evaporates during this process. Continue boiling until the evolution of ammonia ceases. The solution should remain alkaline to phenolphthalein; if not, add more barium hydroxide and repeat the boiling step.[\[8\]](#)
- **First Filtration:** A precipitate may form during the reaction. Filter the hot solution through a sintered-glass Buchner funnel to remove any insoluble byproducts.[\[8\]](#)
- **Neutralization:** Carefully add 6 N sulfuric acid to the filtrate until the solution is only faintly alkaline. Subsequently, neutralize the remaining barium hydroxide by bubbling carbon dioxide through the solution.[\[8\]](#)
- **Purification:** Heat the solution to boiling to precipitate any barium hydrogen carbonate that may have formed. For optimal results, digest the mixture on a steam bath overnight. Filter

the solution again. Add 0.5 g of activated charcoal to the filtrate, bring it back to a boil, and perform a final filtration.[8]

- **Crystallization:** Concentrate the final filtrate by boiling until the boiling point reaches 125°C. Allow the solution to cool to room temperature and then place it in an ice bath to induce crystallization of **barium thiocyanate** trihydrate ($\text{Ba}(\text{SCN})_2 \cdot 3\text{H}_2\text{O}$).[8]
- **Product Isolation:** Collect the needle-shaped crystals using a Buchner funnel. The product can be dried in the air. The expected yield is approximately 115 g (75%). The anhydrous salt can be obtained by dehydrating the trihydrate.[8]

Applications in Research and Development

Barium thiocyanate serves as a valuable precursor and reagent in various chemical processes.

- **Preparation of Other Thiocyanates:** It is a key starting material for synthesizing other metal thiocyanates. This is typically achieved through a salt metathesis reaction where the insoluble barium sulfate precipitates, leaving the desired metal thiocyanate in solution. For instance, it can be used to prepare indium(III) thiocyanate by reaction with indium(III) sulfate. [8][12]
- **Dispersing Agent:** The compound has applications as a dispersing agent for cellulose.[6][8]
- **Dyeing and Photography:** Historically, **barium thiocyanate** has been used in the dyeing industry and as an ingredient in some photographic solutions.[4][6][8]

Safety and Handling

Barium thiocyanate is classified as hazardous and requires careful handling.

Hazard Identification

Hazard	Description
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.[2][13]
Reactivity	Contact with acids liberates very toxic gas (hydrogen cyanide).[2][10]
Environmental Hazard	May cause long-lasting harmful effects to aquatic life.[10]

Handling and Personal Protective Equipment (PPE)

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[14]
- Personal Protection: Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat.[14]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[7][13]

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from direct sunlight and incompatible materials such as strong oxidizing agents and acids.[10]
- Disposal: Dispose of waste in accordance with applicable regional, national, and local laws and regulations.[7][10]

Experimental Workflow Diagram

The following diagram illustrates the key stages in the synthesis of **barium thiocyanate** as detailed in the experimental protocol.



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Caption: Workflow for the synthesis of **Barium Thiocyanate**.

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